Stability of Navarixin in solution at different temperatures

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Compound of Interest		
Compound Name:	Navarixin	
Cat. No.:	B7934289	Get Quote

Navarixin Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information and troubleshooting advice for handling and using **Navarixin** (SCH 527123) in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How should I store **Navarixin** powder upon receipt?

Navarixin powder is stable for extended periods when stored correctly. For optimal long-term stability, store the powder at -20°C, which ensures stability for up to 3 years.[1][2] For shorter-term storage, 4°C is acceptable for up to 2 years.[1][2]

Q2: What is the recommended solvent for preparing **Navarixin** stock solutions?

The recommended solvent for preparing primary stock solutions of **Navarixin** is Dimethyl Sulfoxide (DMSO).[1] **Navarixin** is soluble in DMSO at concentrations of \geq 50 mg/mL. It is critical to use fresh, high-quality, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.

Q3: How should I store **Navarixin** stock solutions in solvent?

Once dissolved in DMSO, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. For long-term storage, these aliquots are stable for up to 2 years at -80°C.



For shorter-term storage, aliquots can be kept at -20°C for up to 1 year.

Q4: I observed precipitation in my **Navarixin** stock solution after storing it at -20°C. What should I do?

Precipitation can occur if the stock solution is not stored at a sufficiently low temperature or if the DMSO used absorbed moisture. If you observe precipitation, you can gently warm the solution and vortex or sonicate it to redissolve the compound completely before use. To prevent this, always use anhydrous DMSO and store stock solutions at -80°C for long-term stability. For in vivo working solutions, it is recommended to prepare them fresh on the day of use.

Q5: What is the mechanism of action of **Navarixin**?

Navarixin is a potent, orally active, and allosteric antagonist of the chemokine receptors CXCR1 and CXCR2. By binding to these receptors, it blocks the signaling pathways triggered by their natural ligands, such as IL-8. This inhibition prevents the recruitment and migration of neutrophils to sites of inflammation, thereby reducing the inflammatory response.

Data Summary Tables

Table 1: Storage and Stability of Navarixin

Form	Storage Temperature	Stability Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent (DMSO)	-80°C	2 years
In Solvent (DMSO)	-20°C	1 year

Table 2: Solubility and Stock Solution Preparation



Solvent	Maximum Solubility	Recommended Stock Concentration
DMSO	≥ 50 mg/mL (125.81 mM)	10 mM - 50 mM
In Vivo Formulation 1	≥ 2.5 mg/mL (6.29 mM)	Varies by experimental need
In Vivo Formulation 2	2.5 mg/mL (6.29 mM)	Varies by experimental need

Note: For in vivo formulations, see the detailed protocols below. The provided solubilities indicate that a clear or suspended solution can be achieved at these concentrations.

Experimental Protocols

Protocol 1: Preparation of Navarixin Stock Solution (10 mM in DMSO)

- Acclimatization: Allow the vial of Navarixin powder to warm to room temperature before opening to prevent condensation.
- Calculation: **Navarixin** has a molecular weight of 397.42 g/mol . To prepare a 10 mM stock solution, you will need to dissolve 3.9742 mg of **Navarixin** in 1 mL of DMSO.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the vial of Navarixin powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle
 warming or sonication can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into small, single-use polypropylene tubes and store at -80°C for long-term use (up to 2 years).

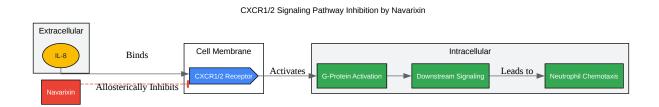
Protocol 2: Preparation of Navarixin Working Solution for In Vivo Oral Administration

This protocol describes the preparation of a **Navarixin** solution in a vehicle suitable for oral gavage in animal models. It is highly recommended to prepare this working solution fresh on the day of the experiment.



- Prepare Stock: Start with a pre-made, clarified stock solution of Navarixin in DMSO (e.g., 25 mg/mL).
- Prepare Vehicle: Prepare a 20% solution of SBE-β-CD (Sulfobutylether-β-cyclodextrin) in saline. Dissolve 2g of SBE-β-CD powder in 10 mL of sterile saline until the solution is clear. This vehicle can be stored at 4°C for up to one week.
- Dilution: To prepare a 1 mL working solution with a final **Navarixin** concentration of 2.5 mg/mL, add 100 μ L of the 25 mg/mL DMSO stock solution to 900 μ L of the 20% SBE- β -CD vehicle.
- Mixing: Mix the solution evenly. The result will be a suspended solution suitable for oral and intraperitoneal injection. If precipitation occurs, sonication can be used to aid dissolution.

Visual Guides



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Caption: Navarixin allosterically inhibits the CXCR1/2 receptor.



Workflow for In Vivo Solution Preparation 1. Prepare 25 mg/mL Navarixin Stock in DMSO 2. Prepare 20% SBE-β-CD in Saline Vehicle Aliquot Aliquot 4. Mix Evenly (Vortex/Sonicate) 5. Result: 2.5 mg/mL Suspended Solution for Immediate Use

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References

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